

Commercial Availability and Procurement of 2,3-Dibromo-2-methylbutane: A Technical Guide

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Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for sourcing **2,3-Dibromo-2-methylbutane** (CAS No. 594-51-4), a valuable reagent and intermediate in organic synthesis. The guide details commercial suppliers, purchasing considerations, and a comprehensive experimental protocol for its laboratory synthesis. Furthermore, it explores the potential applications of this vicinal dibromide in the broader context of drug discovery and development, providing a crucial resource for professionals in the field.

Commercial Suppliers and Purchasing

2,3-Dibromo-2-methylbutane is available from a range of chemical suppliers, catering to various research and development needs. The purity, quantity, and pricing can vary between suppliers, and it is recommended to request a certificate of analysis (CoA) to ensure the material meets the specific requirements of your application.

Table 1: Commercial Suppliers of **2,3-Dibromo-2-methylbutane**

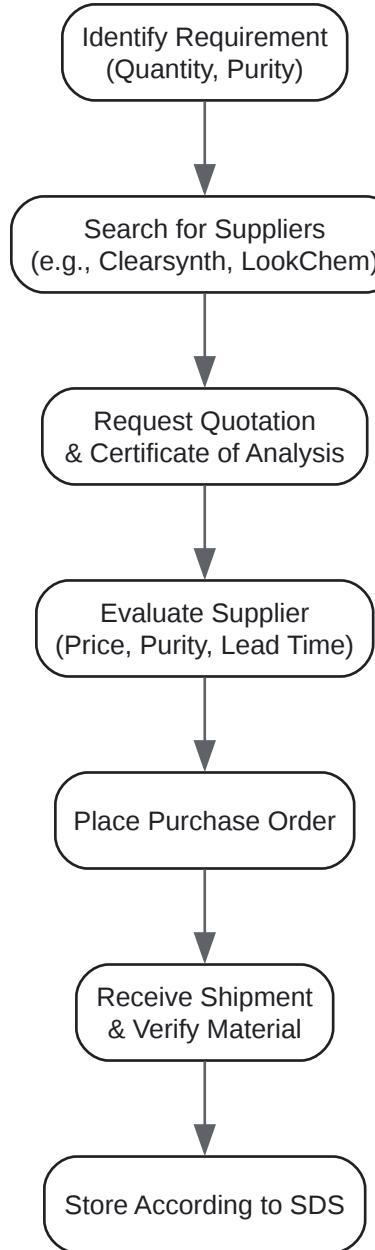
Supplier	Product Name	CAS Number	Purity	Available Quantities	Indicative Pricing
Clearsynth	2,3-dibromo-2-methylbutane	594-51-4	Not specified; CoA available upon request	Inquire for details	Inquire for details
American Custom Chemicals Corporation (via LookChem)	2,3-DIBROMO-2-METHYLBUTANE	594-51-4	95.00%	5g	\$909.56[1]
TCI America (via Fisher Scientific)	2,3-Dibromo-2,3-dimethylbutane*	594-81-0	≥98.0% (GC)	5g, 25g	Inquire for details
Pharmaffiliates	2,3-Dibromo-2-methylbutane	594-51-4	High purity	Inquire for details	Inquire for details
ChemicalBook	2,3-dibromo-2-methylbutane	594-51-4	Varies by supplier	Varies by supplier	Varies by supplier

*Note: 2,3-Dibromo-2,3-dimethylbutane is a structurally similar compound and may be listed by some suppliers. Researchers should verify the exact structure required for their application.

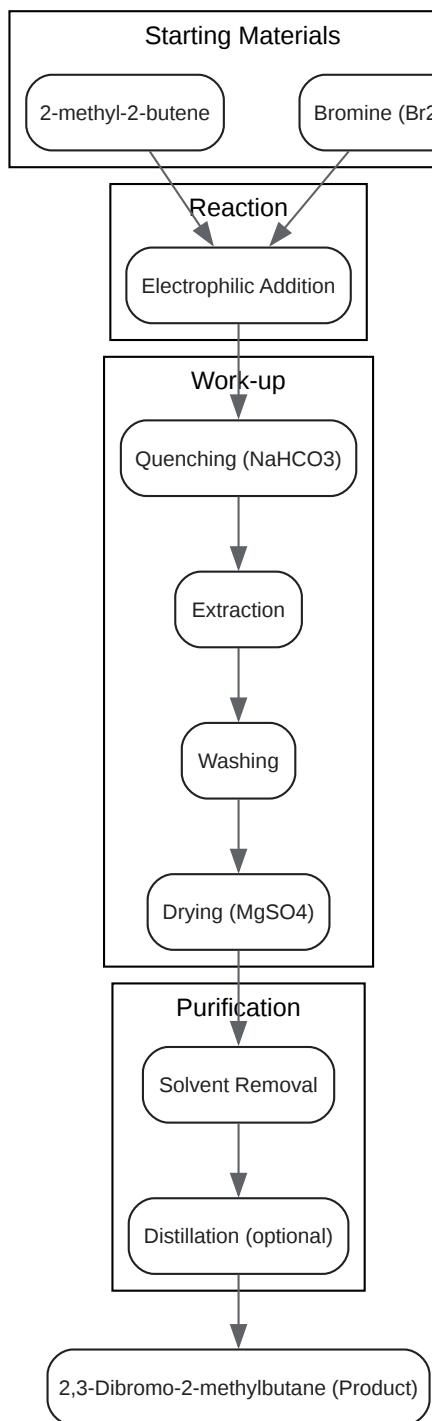
Purchasing Workflow:

The process of acquiring **2,3-Dibromo-2-methylbutane** typically follows a standard procurement workflow for chemical reagents. This involves identifying potential suppliers, requesting quotations, and placing an order, followed by shipment and receipt of the material.

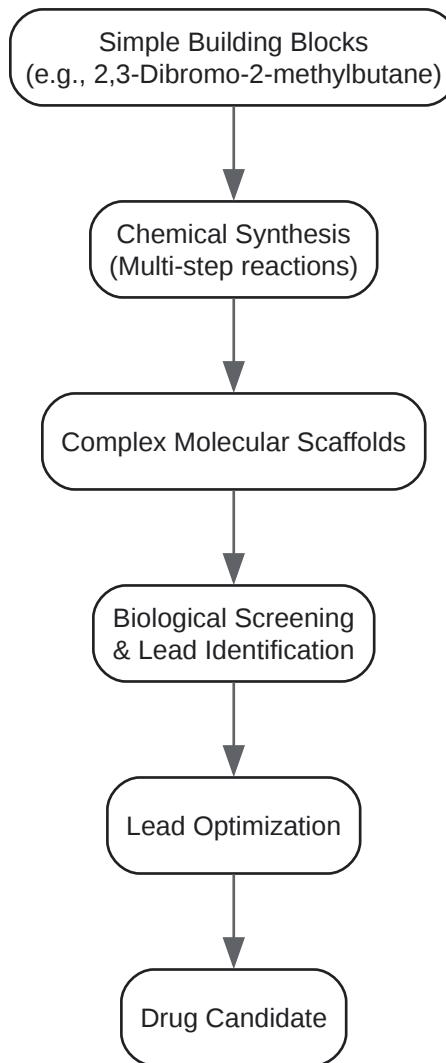
Purchasing Workflow for 2,3-Dibromo-2-methylbutane



Synthesis Pathway of 2,3-Dibromo-2-methylbutane



Role of Intermediates in Drug Discovery



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References

- 1. US3876715A - Process for preparing 2,3-dibromo-2-alkylalkanes - Google Patents
[patents.google.com]
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